

Application of Bromocresol Green for pH Monitoring in Plant Tissue Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromocresol Green

Cat. No.: B025135

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These application notes provide a comprehensive guide to utilizing **bromocresol green** as a non-invasive, visual pH indicator in plant tissue culture media. Monitoring and maintaining an optimal pH is critical for nutrient availability, cellular processes, and the overall success of plant cell, tissue, and organ cultures. **Bromocresol green** offers a simple, cost-effective method for real-time, semi-quantitative assessment of media pH, aiding in routine culture maintenance and troubleshooting.

Introduction

The pH of plant tissue culture media is a crucial factor influencing the growth and development of in vitro cultures. While the optimal pH range varies between plant species, a slightly acidic pH, typically between 5.0 and 6.0, is generally preferred for most applications. Deviations from this range can impact nutrient uptake, enzyme activity, and cell membrane stability, leading to poor growth, developmental abnormalities, or culture death. **Bromocresol green** is a pH-sensitive dye that exhibits a distinct color change over a pH range of 3.8 to 5.4, making it a valuable tool for monitoring the acidity of the culture medium.^{[1][2][3]} Its non-toxic nature at typical working concentrations and stability during autoclaving make it a suitable additive for sterile plant culture media.^{[4][5][6][7]}

Mechanism of Action

Bromocresol green is a sulfonephthalein dye that acts as a weak acid. In solution, it exists in equilibrium between its protonated (acidic) and deprotonated (basic) forms, each with a distinct color. In acidic conditions (pH below 3.8), the protonated form is predominant, appearing yellow.[1][3] As the pH increases towards 5.4, the deprotonated form becomes more prevalent, resulting in a color change to blue.[1][8] The intermediate pH range is characterized by a green color, which is a mixture of the yellow and blue forms.[8] This color transition allows for a visual estimation of the medium's pH.

Data Presentation

Table 1: Properties of **Bromocresol Green**

Property	Value
pH Range	3.8 - 5.4[1][3][8]
Color in Acidic Solution (pH < 3.8)	Yellow[1][3]
Color in Basic Solution (pH > 5.4)	Blue[1][8]
Intermediate Color	Green
pKa	~4.7[8]
Autoclavable	Yes[4][5][6][7]
Toxicity to Plant Tissues	Generally non-toxic at recommended concentrations[4][5][6][7]

Table 2: **Bromocresol Green** and Bromocresol Purple Combinations for Extended pH Monitoring

Recent studies have shown that combining **bromocresol green** with bromocresol purple can extend the observable pH range, providing a more nuanced visual indication for plant tissue culture applications.[4][5][6][7][9]

Indicator Combination (w/w ratio)	Useful pH Range	Color Change
Bromocresol Green alone	3.8 - 5.4	Yellow to Blue[1][3]
1:1 Bromocresol Green : Bromocresol Purple	4.5 - 6.0	Yellow -> Green -> Blue[4][5] [6][7]
1:3 Bromocresol Green : Bromocresol Purple	5.0 - 6.5	Yellow -> Green -> Blue[4][5] [6][7]

Experimental Protocols

Protocol 1: Preparation of **Bromocresol Green** Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **bromocresol green**.

Materials:

- **Bromocresol green** powder
- 0.01 M NaOH solution
- Distilled or deionized water
- Sterile container for storage

Procedure:

- Weigh out 100 mg of **bromocresol green** powder.
- In a sterile flask, dissolve the powder in 2-3 mL of 0.01 M NaOH. Gentle warming may be required to facilitate dissolution.
- Once fully dissolved, bring the final volume to 100 mL with distilled or deionized water.
- Sterilize the solution by autoclaving or by passing it through a 0.22 µm syringe filter.
- Store the sterile stock solution in a labeled, airtight container at 4°C in the dark.

Protocol 2: Incorporation of **Bromocresol Green** into Plant Tissue Culture Medium

This protocol outlines the addition of **bromocresol green** to a basal plant tissue culture medium.

Materials:

- Prepared basal medium (e.g., MS, B5)
- **Bromocresol green** stock solution (1 mg/mL)
- pH meter
- 1 M HCl and 1 M NaOH for pH adjustment
- Autoclave

Procedure:

- Prepare the desired volume of basal medium according to the manufacturer's instructions.
- While stirring, add the **bromocresol green** stock solution to the medium to achieve the desired final concentration. A typical starting concentration is 10 µg/mL (1 mL of a 1 mg/mL stock solution per 100 mL of medium).
- Adjust the pH of the medium to the desired level (typically 5.7-5.8 for most plant cultures) using 1 M HCl or 1 M NaOH. The color of the medium will change as the pH is adjusted.
- Dispense the medium into culture vessels.
- Autoclave the medium at 121°C for 15-20 minutes. Note that the pH of the medium may drop slightly after autoclaving.[4]
- Allow the medium to cool and solidify before use.

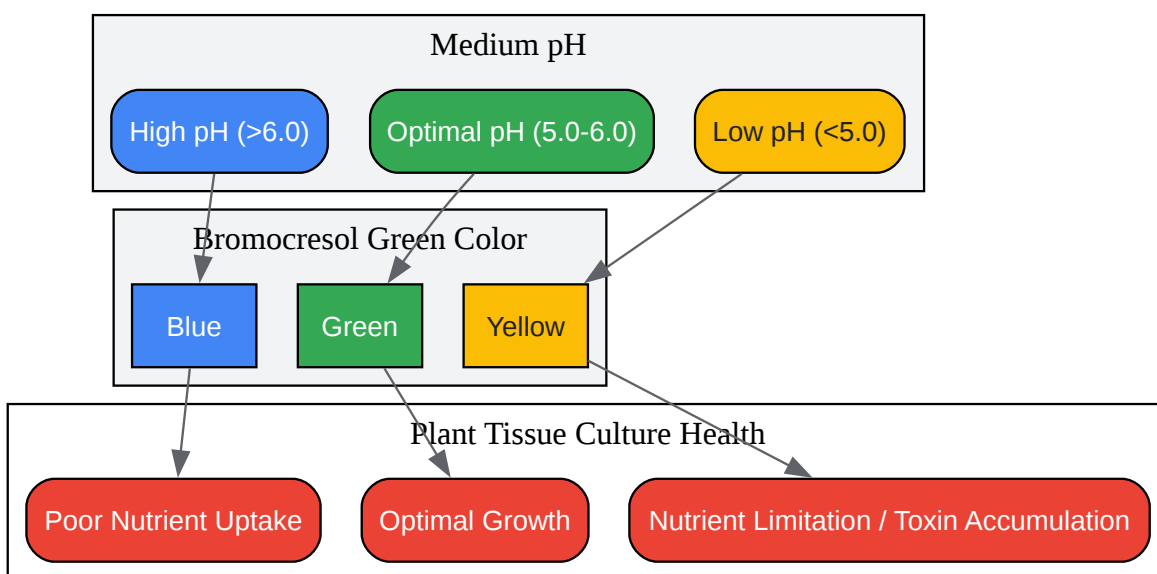
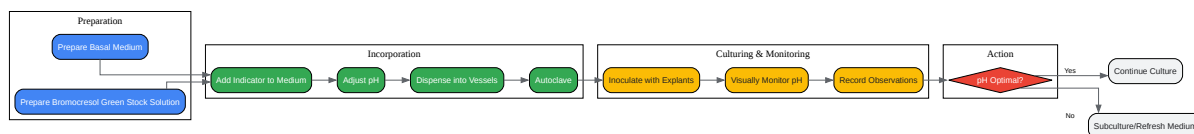
Protocol 3: Visual pH Monitoring of Plant Cultures

This protocol describes the routine monitoring of pH in cultures containing **bromocresol green**.

Procedure:

- Visually inspect the color of the culture medium at regular intervals (e.g., daily or every few days).
- Use the color of the medium to estimate the pH based on the reference colors in Table 1 or Table 2.
- A color change towards yellow indicates a drop in pH, which can be caused by nutrient depletion, accumulation of metabolic byproducts, or microbial contamination.
- A color change towards blue indicates an increase in pH.
- Record the color changes and correlate them with the growth and morphology of the plant tissues. This can help in determining the optimal time for subculturing or media refreshment.

Mandatory Visualizations



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Phone: (601) 213-4426

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